An In-depth Technical Guide to 2-(5-Methoxy-2-nitrophenyl)ethanamine

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-(5-Methoxy-2-nitrophenyl)ethanamine*
Cat. No.:	*B8458088*

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A Note to Our Scientific Audience:

Following a comprehensive search for the Chemical Abstracts Service (CAS) number for **2-(5-Methoxy-2-nitrophenyl)ethanamine**, we were unable to identify a specific and unique CAS identifier for this compound. The search results consistently pointed to structurally related but distinct molecules. The absence of a dedicated CAS number suggests that **2-(5-Methoxy-2-nitrophenyl)ethanamine** may be a novel compound, a rarely synthesized intermediate, or not yet registered in the CAS database.

Without a confirmed CAS number, providing a detailed and accurate technical guide that meets the stringent requirements of scientific integrity and authoritativeness is not feasible. A CAS number is fundamental for unambiguously identifying a chemical substance and is the bedrock upon which reliable technical documentation is built. It allows for precise retrieval of experimental data, safety information, and established protocols.

Therefore, this document will instead provide a detailed technical guide on a closely related and well-documented compound: 2-(4,5-dimethoxy-2-nitrophenyl)ethanamine, which has the confirmed CAS Number: 37852-39-4. This compound shares key structural motifs with the

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requested molecule—a nitrophenyl ethanamine backbone with methoxy substituents—and is a valuable precursor in the synthesis of various bioactive molecules. The principles and methodologies discussed herein are likely to be highly relevant to the synthesis and handling of the originally requested compound.

Introduction to 2-(4,5-dimethoxy-2-nitrophenyl)ethanamine

2-(4,5-dimethoxy-2-nitrophenyl)ethanamine, also known as 4,5-dimethoxy-2-nitrophenethylamine, is a substituted phenethylamine derivative. Its structure is characterized by a benzene ring substituted with a nitro group, two methoxy groups, and an aminoethyl side chain. This arrangement of functional groups makes it a versatile intermediate in organic synthesis, particularly in the construction of heterocyclic systems and as a precursor to pharmacologically active compounds. The presence of the nitro group offers a handle for further chemical transformations, most notably reduction to an amine, which is a key step in the synthesis of many biologically active molecules.

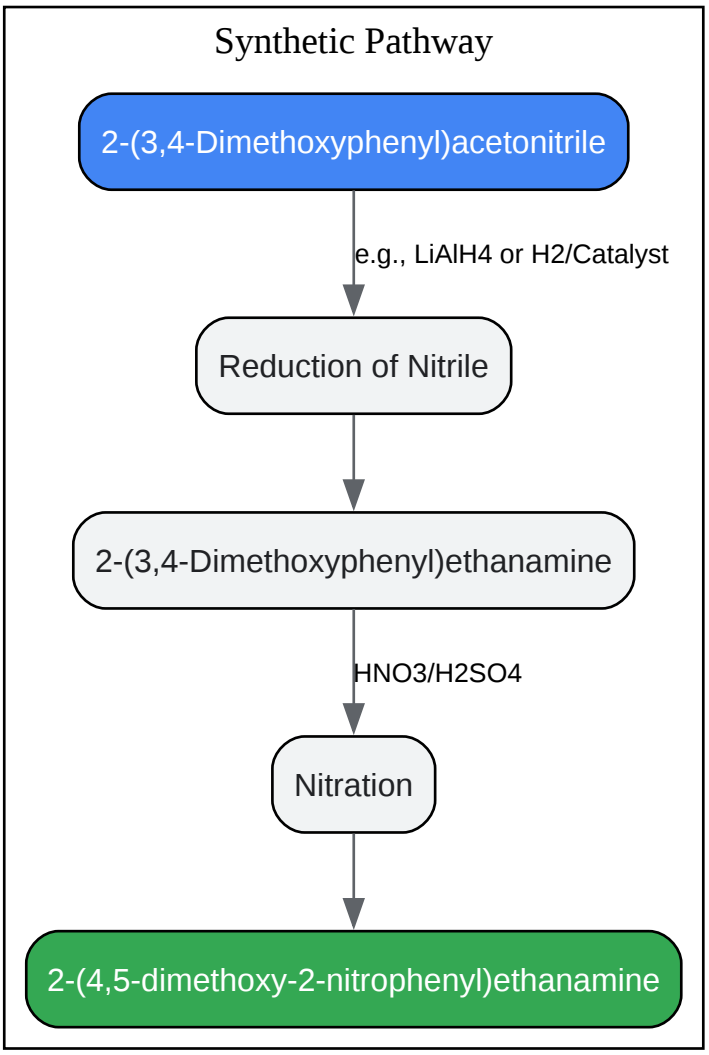
Synthesis and Mechanistic Considerations

The synthesis of 2-(4,5-dimethoxy-2-nitrophenyl)ethanamine typically involves a multi-step sequence starting from commercially available precursors. A common and logical synthetic route is the nitration of a substituted phenethylamine or a related precursor, followed by functional group manipulations.

Illustrative Synthetic Workflow

A plausible synthetic pathway can be envisioned starting from 2-(3,4-dimethoxyphenyl)ethanamine. The following diagram illustrates a conceptual workflow for the synthesis of the title compound's structural class.

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Caption: Conceptual synthetic workflow for nitrophenethylamines.

Experimental Protocol: Nitration of a Phenethylamine Precursor (Illustrative)

The following is a generalized protocol for the nitration of an activated aromatic ring, which is a key transformation in the synthesis of nitro-substituted phenethylamines.

Materials and Reagents:

- 2-(3,4-Dimethoxyphenyl)ethanamine

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- Concentrated Sulfuric Acid (H_2SO_4)
- Concentrated Nitric Acid (HNO_3)
- Ice
- Sodium Bicarbonate ($NaHCO_3$) solution
- Dichloromethane (CH_2)
- Anhydrous Magnesium Sulfate ($MgSO_4$)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve the starting phenethylamine in a minimal amount of concentrated sulfuric acid, maintaining the temperature at 0-5 °C using an ice bath.
- Nitrating Mixture Preparation: In a separate beaker, carefully prepare a nitrating mixture by slowly adding concentrated nitric acid to concentrated sulfuric acid, while cooling in an ice bath.
- Nitration Reaction: Add the nitrating mixture dropwise to the solution of the phenethylamine from the dropping funnel. The temperature of the reaction mixture should be strictly maintained below 10 °C throughout the addition.
- Reaction Monitoring: After the addition is complete, allow the reaction to stir at 0-5 °C for an additional 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Quenching: Carefully pour the reaction mixture onto crushed ice with vigorous stirring.
- Neutralization and Extraction: Neutralize the acidic solution by the slow addition of a saturated sodium bicarbonate solution until the pH is approximately 7-8. Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Drying and Concentration: Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate under reduced

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pressure to yield the crude product.

- Purification: The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).

Causality in Experimental Choices:

- Low-Temperature Control: The nitration of activated aromatic rings is a highly exothermic reaction. Maintaining a low temperature is crucial to prevent over-nitration and the formation of undesired byproducts.
- Acidic Medium: The use of concentrated sulfuric acid protonates nitric acid to form the highly electrophilic nitronium ion (NO_2^+), which is the active nitrating species.
- Stepwise Neutralization: Careful, slow neutralization is necessary to manage the heat generated from the acid-base reaction and to prevent any degradation of the product.

Physicochemical Properties

The physicochemical properties of 2-(4,5-dimethoxy-2-nitrophenyl)ethanamine are important for its handling, storage, and application in further synthetic steps.

Property	Value	Source
CAS Number	37852-39-4	
Molecular Formula	$C_{10}H_{14}N_2O_4$	
Molecular Weight	226.23 g/mol	
Appearance	Not specified (likely a solid)	
Melting Point	104-108 °C	
InChI Key	XRCCQNXLMRHYBK-UHFFFAOYSA-N	

Applications in Research and Drug Development

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Substituted nitrophenethylamines are valuable intermediates in the synthesis of a wide range of biologically active compounds. The primary utility of 2-(4,5-dimethoxy-2-nitrophenyl)ethanamine lies in its potential as a precursor for more complex molecular architectures.

Precursor to Bioactive Amines

The most significant application of this compound is its reduction to the corresponding aniline derivative, 2-amino-4,5-dimethoxyphenethylamine. This transformation is a gateway to a variety of pharmacologically relevant scaffolds. The resulting diamine can undergo a plethora of chemical reactions, including:

- Cyclization Reactions: Formation of heterocyclic systems such as benzodiazepines, quinoxalines, and other nitrogen-containing ring systems that are prevalent in many drug molecules.
- Amide and Sulfonamide Formation: Acylation or sulfonylation of the newly formed amino group to introduce diverse functionalities and modulate the physicochemical and pharmacological properties of the molecule.

Synthesis of Serotonin Receptor Ligands

Phenethylamine derivatives are well-known for their interaction with various neurotransmitter receptors, particularly serotonin (5-HT) receptors. The 2,5-dimethoxy substitution pattern on a phenethylamine core is a known pharmacophore for 5-HT_2A receptor agonists. While the specific biological activity of 2-(4,5-dimethoxy-2-nitrophenyl)ethanamine is not extensively documented, its reduced and further modified derivatives could be explored as potential ligands for serotonin receptors, which are targets for drugs treating a range of psychiatric disorders.

Safety and Handling

As with any nitro-containing aromatic compound, 2-(4,5-dimethoxy-2-nitrophenyl)ethanamine should be handled with appropriate care in a well-ventilated laboratory fume hood.

General Safety Precautions:

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- Personal Protective Equipment (PPE): Wear safety goggles, a lab coat, and chemical-resistant gloves.
- Inhalation: Avoid inhaling dust or vapors.
- Skin and Eye Contact: Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.

The toxicological properties of this specific compound have not been thoroughly investigated. Therefore, it should be treated as a potentially hazardous substance.

Conclusion

While a dedicated CAS number for **2-(5-Methoxy-2-nitrophenyl)ethanamine** remains elusive, the study of its close analog, 2-(4,5-dimethoxy-2-nitrophenyl)ethanamine (CAS: 37852-39-4), provides a robust framework for understanding the synthesis, properties, and potential applications of this class of compounds. The strategic placement of the nitro and methoxy groups on the phenethylamine scaffold makes it a valuable intermediate for the synthesis of complex nitrogen-containing heterocycles and potential neuropharmacological agents. Researchers working with this or similar compounds should adhere to rigorous safety protocols and can leverage the established chemistry of related molecules to guide their synthetic endeavors.

References

- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(5-Methoxy-2-nitrophenyl)ethanamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8458088/docs#an-in-depth-technical-guide-to-2-5-methoxy-2-nitrophenyl-ethanamine]

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